

Application Notes and Protocols for Environmental Fate Studies of ¹⁴C-Labeled Prosulfocarb

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Compound of Interest

Compound Name: Prosulfocarb

Cat. No.: B1679731

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These application notes provide a comprehensive overview and detailed protocols for conducting environmental fate studies of the herbicide **prosulfocarb** using a ¹⁴C radiolabel. The following sections detail the experimental design, methodologies, and data interpretation for key environmental compartments, including soil and sediment-water systems.

Introduction

Prosulfocarb is a thiocarbamate herbicide used for the control of grass and broad-leaved weeds. Understanding its environmental fate is crucial for assessing its potential risks to non-target organisms and ecosystems. The use of ¹⁴C-labeled **prosulfocarb** allows for accurate tracking and quantification of the parent compound and its transformation products in various environmental matrices. Key environmental fate processes for **prosulfocarb** include microbial degradation, formation of bound residues, and leaching in soil. In aquatic systems, partitioning between water and sediment, as well as degradation in both phases, are important considerations.

Quantitative Data Summary

The following tables summarize quantitative data from environmental fate studies conducted with ¹⁴C-labeled **prosulfocarb**.

Table 1: Degradation and Mineralization of **¹⁴C-Prosulfocarb** in Soil and Sediment-Water Systems

System	Incubation Time (days)	Mineralization (14CO ₂ as % of Applied Radioactivity)	Non-Extractable Residues (% of Applied Radioactivity)	DT50 (days)	Reference
Agricultural Soil	28	12.13	10.43	> 28	[1][2]
Sediment-Water	49	9.40	11.98	29 - 49	[1][2]
Unamended Soil	Up to dissipation of 50%	11 - 31	35 - 44	-	[3]
Green Compost Amended Soil	Up to dissipation of 50%	Lower than unamended	Higher than unamended	-	

Table 2: Adsorption and Partitioning of **¹⁴C-Prosulfocarb**

System	Parameter	Value	Incubation Time	Reference
Soil	log K _{oc}	2.96	0.1 days	
Sediment-Water	log K _{oc}	1.38	2 days	
Sediment-Water	log K _{oc}	2.35	49 days	
Sediment-Water	Partitioning DT50 (water to sediment)	> 2 days	-	

Table 3: Leaching of 14C-**Prosulfocarb** in Soil Columns

Soil Condition	Flow Regime	Total Amount Retained in Column (%)	Reference
Unamended Soil (S)	Saturated	43.3 - 60.8	
Green Compost Amended Soil (S + GC)	Saturated	77.4 - 85.2	
Unamended Soil (S)	Saturated-Unsaturated	Similar to S + GC	
Green Compost Amended Soil (S + GC)	Saturated-Unsaturated	Similar to S	

Experimental Protocols

Aerobic Soil Metabolism Study

Objective: To determine the rate and pathway of 14C-**prosulfocarb** degradation in soil under aerobic conditions.

Materials:

- 14C-labeled **prosulfocarb** (technical grade)
- Unlabeled **prosulfocarb** standard
- **Prosulfocarb** sulfoxide standard
- Freshly collected agricultural soil, sieved (<2 mm)
- Incubation vessels (e.g., biometer flasks)
- Trapping solutions for 14CO₂ (e.g., 1M NaOH)

- Extraction solvents (e.g., acetonitrile, methanol, 0.01 M CaCl₂)
- Liquid Scintillation Counter (LSC) and scintillation cocktail
- Analytical instruments: Thin Layer Chromatography (TLC), High-Performance Liquid Chromatography (HPLC) with a radioactivity detector, Liquid Chromatography-Mass Spectrometry (LC-MS)

Procedure:

- Soil Characterization: Analyze the soil for texture, pH, organic carbon content, and microbial biomass.
- Sample Preparation: Bring the soil to a defined moisture content (e.g., 40-60% of maximum water holding capacity).
- Application: Treat the soil with ¹⁴C-**prosulfocarb** at a concentration relevant to the recommended field application rate.
- Incubation: Incubate the treated soil samples in the dark at a constant temperature (e.g., 20-25°C). Aerobic conditions are maintained by a continuous flow of humidified air.
- ¹⁴CO₂ Trapping: The effluent air from the incubation vessels is passed through a series of traps containing a suitable trapping solution to capture evolved ¹⁴CO₂.
- Sampling: At specified time intervals (e.g., 0, 1, 3, 7, 14, 28, 60, 90, and 120 days), sacrifice replicate samples.
- Extraction:
 - Extract the soil samples sequentially with solvents of increasing polarity. A common sequence is an initial extraction with 0.01 M CaCl₂ to assess bioavailability, followed by exhaustive extraction with organic solvents like acetonitrile or methanol.
 - Analyze the extracts for total radioactivity by LSC.
- Analysis of Extracts:

- Concentrate the extracts and analyze by radio-TLC and/or radio-HPLC to separate and quantify the parent ^{14}C -**prosulfocarb** and its transformation products.
- Identify the major transformation products by co-chromatography with reference standards and/or by LC-MS.
- Non-Extractable Residues (NERs):
 - After extraction, air-dry the soil residues and determine the amount of unextracted radioactivity by combustion analysis or LSC.
- Data Analysis:
 - Calculate the mass balance of radioactivity at each sampling interval.
 - Determine the dissipation time (DT50 and DT90) of **prosulfocarb** by plotting the percentage of applied radioactivity remaining as the parent compound against time.
 - Characterize the formation and decline of major metabolites.

Sediment-Water System Study

Objective: To evaluate the degradation and partitioning of ^{14}C -**prosulfocarb** in a sediment-water system.

Materials:

- ^{14}C -labeled **prosulfocarb**
- Freshly collected sediment and overlying water from a representative aquatic environment.
- Incubation flasks.
- Apparatus for maintaining aerobic or anaerobic conditions.
- Extraction solvents.
- Analytical instrumentation as described in the soil metabolism study.

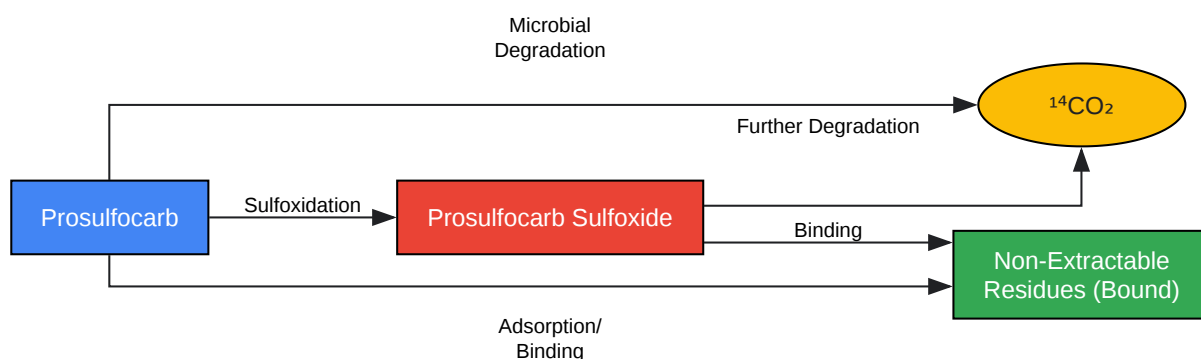
Procedure:

- **System Setup:** Add sediment and overlying water to the incubation flasks in a realistic ratio (e.g., 1:3 v/v).
- **Acclimation:** Acclimate the systems in the dark at a constant temperature for a period before treatment.
- **Application:** Apply **¹⁴C-prosulfocarb** to the water phase of the systems.
- **Incubation:** Incubate the flasks under either aerobic (gentle stirring, open to air) or anaerobic (purged with N₂, sealed) conditions.
- **Sampling:** At various time points, sacrifice replicate systems.
- **Phase Separation:** Separate the water and sediment phases by centrifugation.
- **Analysis of Water Phase:**
 - Measure the total radioactivity in the water phase by LSC.
 - Extract the water with an appropriate organic solvent to partition ¹⁴C-residues.
 - Analyze the extracts by radio-TLC and/or radio-HPLC.
- **Analysis of Sediment Phase:**
 - Extract the sediment with appropriate solvents.
 - Analyze the extracts as described for the water phase.
 - Determine non-extractable residues in the sediment by combustion analysis.
- **Data Analysis:**
 - Calculate the mass balance of radioactivity.
 - Determine the partitioning of radioactivity between the water and sediment phases over time.

- Calculate the DT50 of **prosulfocarb** in the total system and in the individual phases.
- Identify major transformation products in both phases.

Visualizations

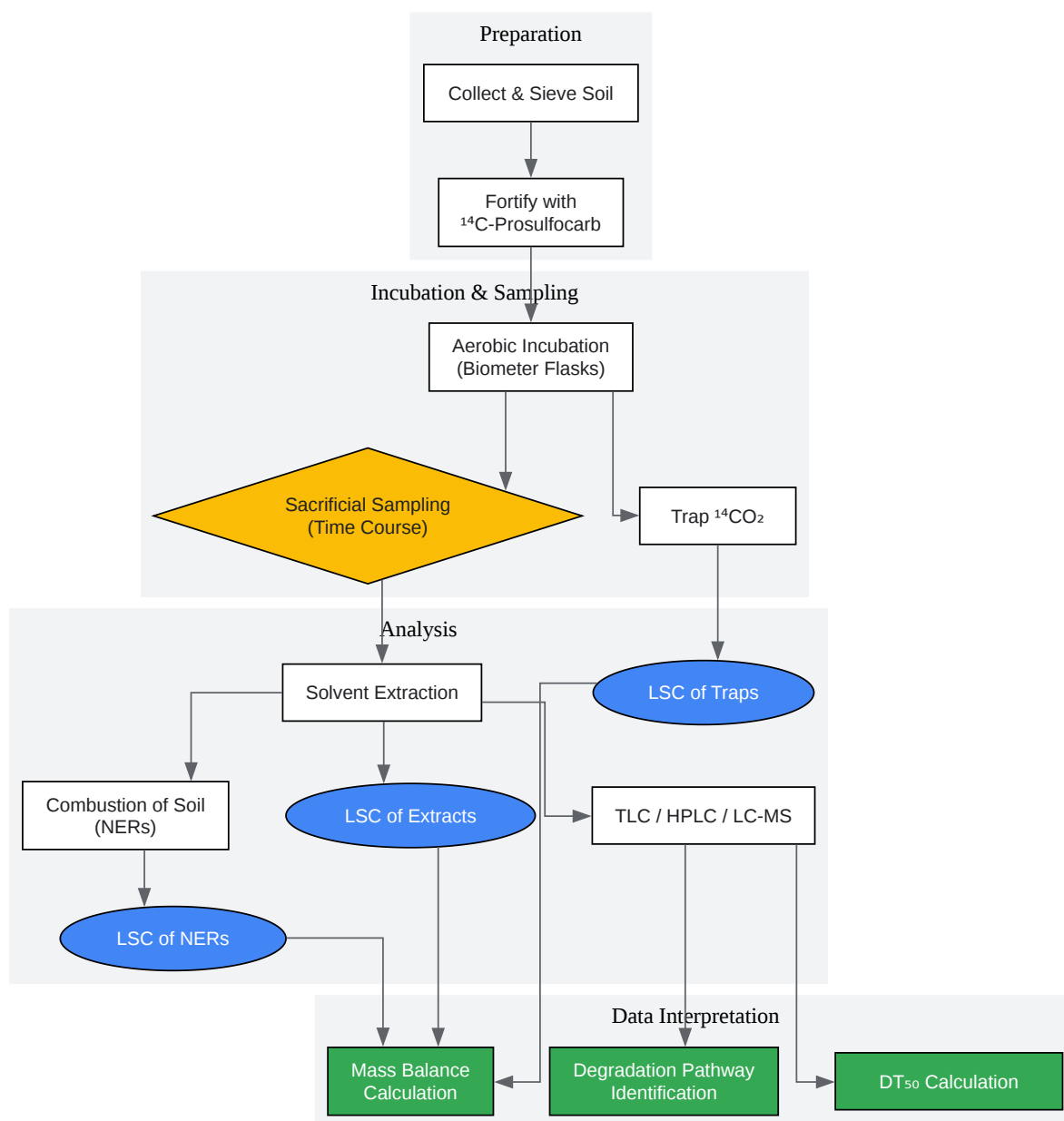
Prosulfocarb Degradation Pathway



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Caption: Simplified degradation pathway of **prosulfocarb** in the environment.

Experimental Workflow for Soil Metabolism Study



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Caption: General workflow for a ^{14}C -prosulfocarb aerobic soil metabolism study.

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